

4-Methylbenzhydrol: A Keystone Precursor in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 4-Methylbenzhydrol

Cat. No.: B042549

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A Technical Guide for Researchers and Drug Development Professionals

Introduction:

4-Methylbenzhydrol, a versatile aromatic alcohol, serves as a critical starting material and key intermediate in the synthesis of a diverse range of pharmaceutical compounds. Its unique structural motif, featuring a diphenylmethanol core with a para-methyl substituent, provides a scaffold that is readily functionalized to produce molecules with significant therapeutic activity. This technical guide explores the pivotal role of **4-Methylbenzhydrol** as a precursor, detailing the synthesis of prominent pharmaceutical agents, providing in-depth experimental protocols, and elucidating the signaling pathways of the resulting drugs. The information presented herein is intended to be a comprehensive resource for researchers, scientists, and professionals engaged in drug discovery and development.

Chemical and Physical Properties of 4-Methylbenzhydrol

4-Methylbenzhydrol, also known as (4-methylphenyl)(phenyl)methanol, is a white to off-white crystalline solid. A summary of its key chemical and physical properties is provided in the table below.

Property	Value
Molecular Formula	C ₁₄ H ₁₄ O
Molecular Weight	198.26 g/mol
CAS Number	1517-63-1
Melting Point	52-54 °C
Boiling Point	323.5 °C at 760 mmHg
Appearance	White to off-white crystalline powder
Solubility	Insoluble in water, soluble in organic solvents like ethanol, ether, and chloroform.

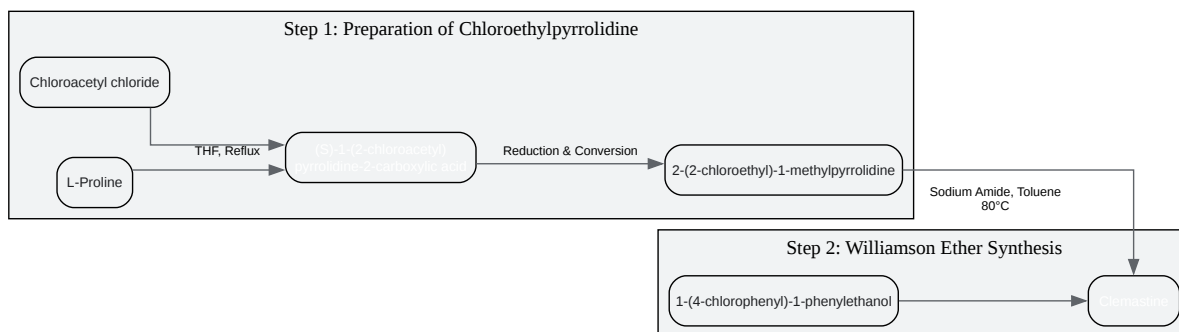
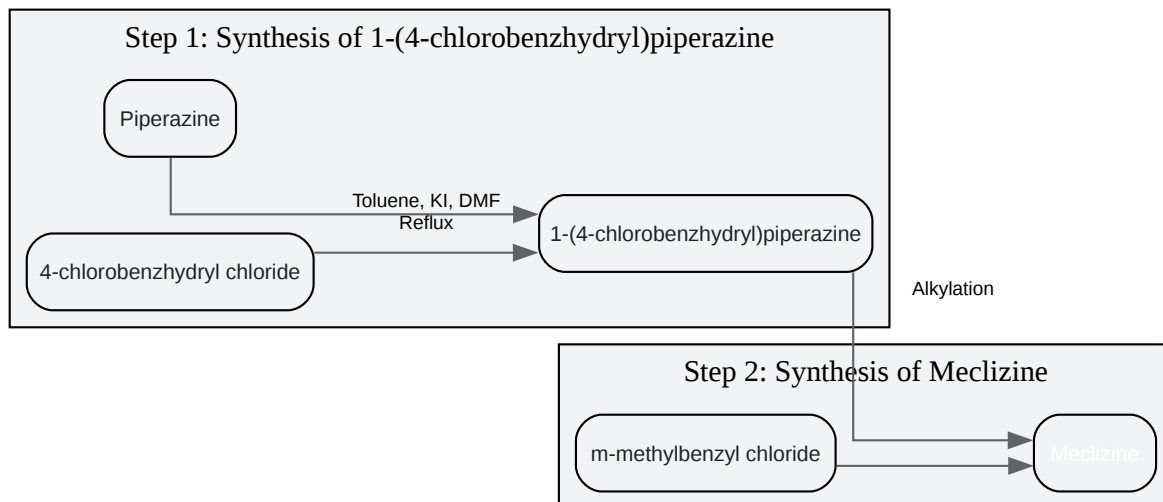
Pharmaceutical Applications and Synthesis

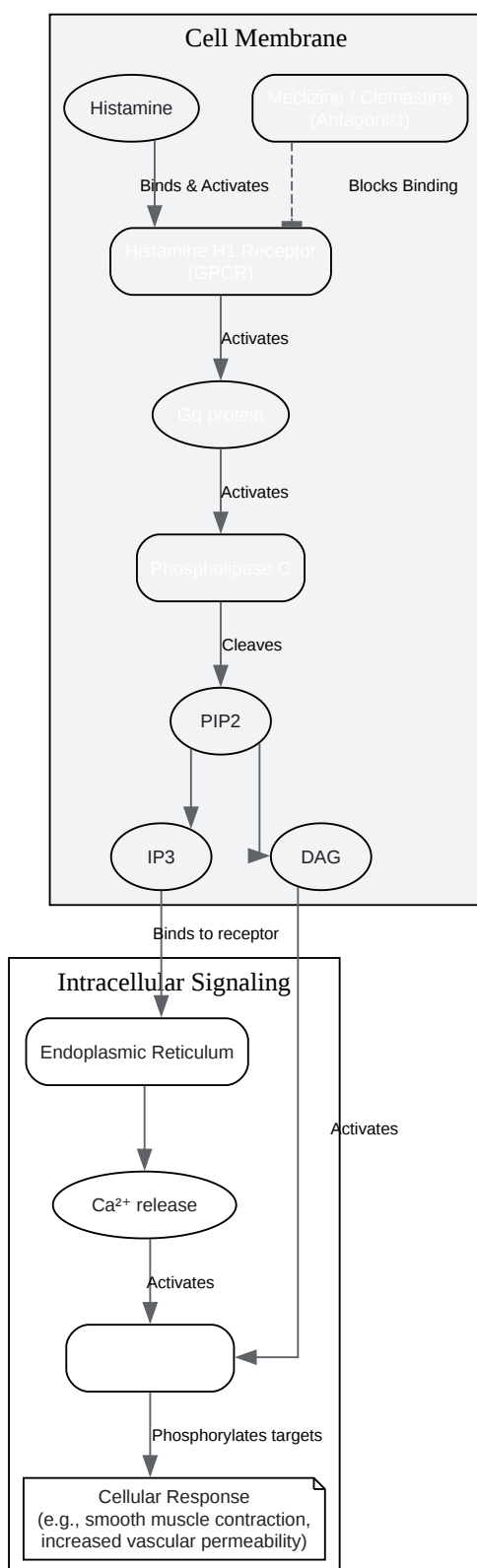
4-Methylbenzhydrol and its chlorinated analog, 4-chlorobenzhydrol, are instrumental in the synthesis of several classes of pharmaceutical compounds, most notably antihistamines. The benzhydryl moiety is a common feature in many first-generation H1 receptor antagonists.

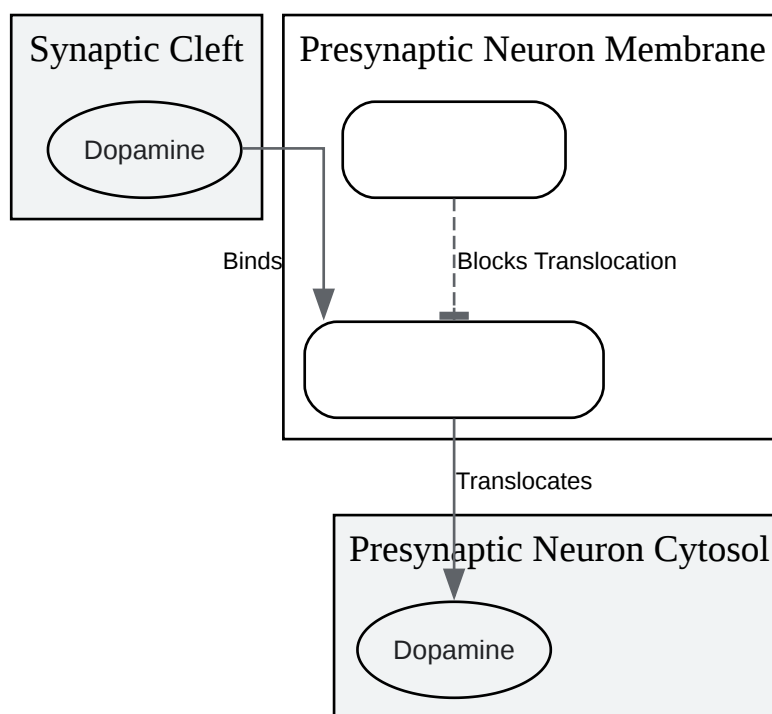
Synthesis of Meclizine

Meclizine is a first-generation antihistamine used to treat motion sickness and vertigo. The synthesis of Meclizine involves the key intermediate 1-(4-chlorobenzhydryl)piperazine, which is synthesized from a 4-chlorobenzhydryl precursor.

Synthesis Pathway for Meclizine:







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